

Technical Guide: Physical Properties and Applications of Benzamide, 2,2'-dithiobis[N-methyl-]

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Compound of Interest

Compound Name:	Benzamide, 2,2'-dithiobis[N-methyl-]
Cat. No.:	B8103082

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzamide, 2,2'-dithiobis[N-methyl-] (CAS No. 2527-58-4), also known as Dithio-2,2'-bis(N-methylbenzamide), is a versatile chemical compound with applications in various fields, including the pharmaceutical and cosmetic industries. It serves as a key intermediate in the synthesis of the tyrosine kinase inhibitor Axitinib and is also utilized as a microbicidal agent in cosmetic formulations. This technical guide provides a comprehensive overview of its core physical properties, along with insights into its synthesis and mechanisms of action.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of Benzamide, 2,2'-dithiobis[N-methyl-] are summarized in the table below, providing a quick reference for researchers. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Property	Value	Reference(s)
Molecular Formula	<chem>C16H16N2O2S2</chem>	
Molecular Weight	332.44 g/mol	
Appearance	White to gray wet solids	
Melting Point	216.50 °C	
Boiling Point (est.)	545.90 °C @ 760.00 mm Hg	
Solubility in Water (est.)	36.92 mg/L @ 25 °C	
logP (o/w) (est.)	2.090	
Flash Point (est.)	283.9 °C	
CAS Number	2527-58-4	
Synonyms	Dithio-2,2'-bis(N-methylbenzamide), Densil P, 2,2'-Disulfanediylbis(N-methylbenzamide)	

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and characterization of Benzamide, 2,2'-dithiobis[N-methyl-] are not extensively available in the public domain. However, the general synthetic approach involves the oxidative coupling of two molecules of 2-mercapto-N-methylbenzamide.

General Synthesis Outline

A common route to synthesize Benzamide, 2,2'-dithiobis[N-methyl-] is through the oxidation of 2-mercapto-N-methylbenzamide. This reaction typically involves an oxidizing agent that facilitates the formation of the disulfide bond.

Disclaimer: The following is a generalized protocol and may require optimization.

Materials:

- 2-mercapto-N-methylbenzamide
- An appropriate oxidizing agent (e.g., iodine, hydrogen peroxide)
- A suitable solvent (e.g., ethanol, methanol)

Procedure:

- Dissolve 2-mercapto-N-methylbenzamide in the chosen solvent.
- Slowly add the oxidizing agent to the solution while stirring.
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC).
- Upon completion, the product can be isolated by filtration or extraction.
- Further purification can be achieved through recrystallization from a suitable solvent.

Characterization Methods

Standard analytical techniques are used to confirm the identity and purity of the synthesized compound. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the molecular structure.
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

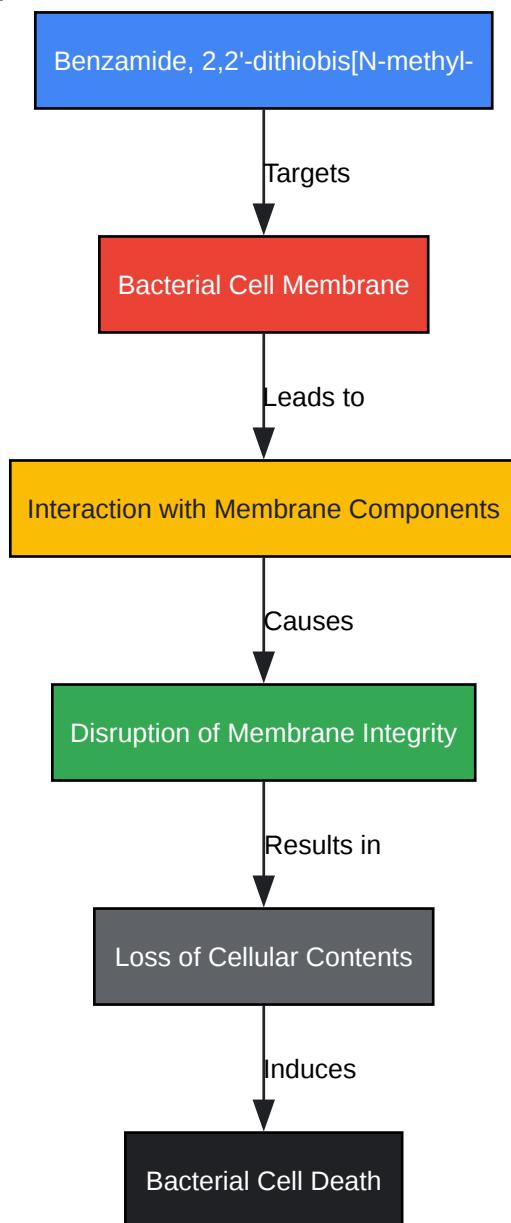
Key Applications and Mechanisms of Action

Benzamide, 2,2'-dithiobis[N-methyl-] has two primary applications of interest to the scientific community: its role as a microbicidal agent and its function as a crucial intermediate in the synthesis of the anticancer drug Axitinib.

Microbicidal Activity: A Proposed Mechanism

This compound is known to inhibit the growth of bacteria by reacting with their cell membranes. The disulfide bond is a key feature in its mechanism of action. It is proposed that the compound interacts with the bacterial cell membrane, leading to its disruption and a subsequent loss of cellular integrity, ultimately resulting in cell death.

Proposed Antimicrobial Mechanism of Action

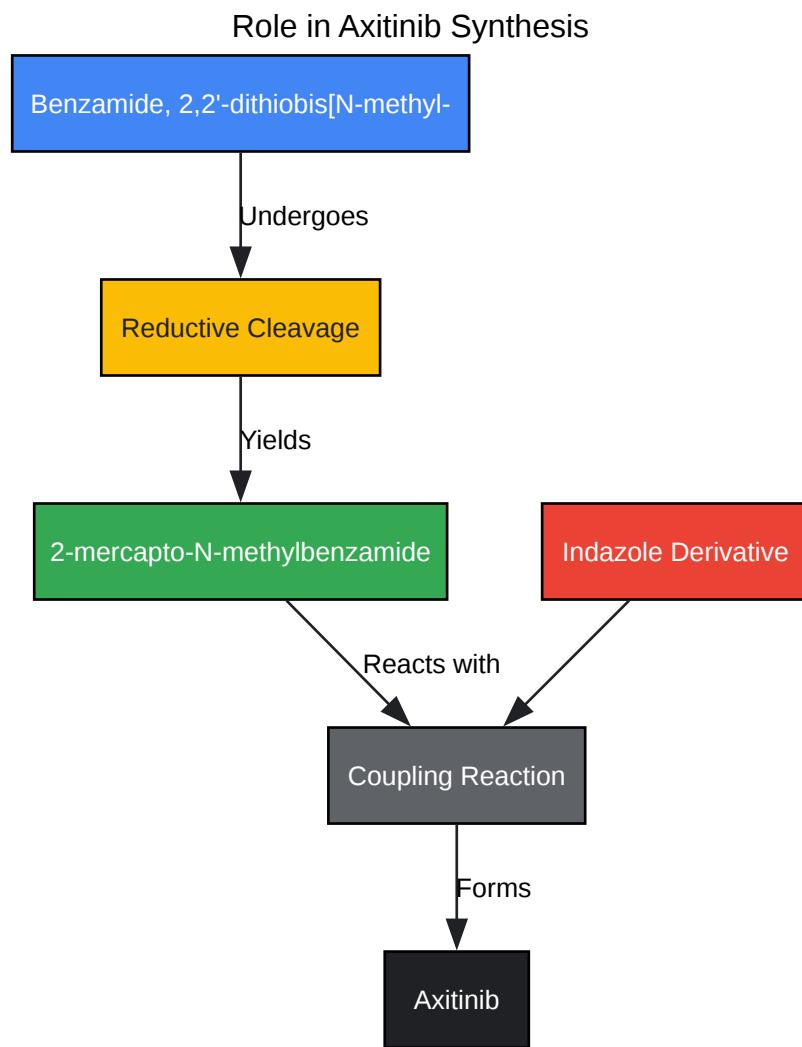


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Caption: Proposed mechanism of antimicrobial action.

Role in Axitinib Synthesis

Benzamide, 2,2'-dithiobis[N-methyl-] is a vital precursor in the synthesis of Axitinib, a potent tyrosine kinase inhibitor used in cancer therapy. In the synthetic pathway, the disulfide bond of Benzamide, 2,2'-dithiobis[N-methyl-] is cleaved to yield 2-mercaptop-N-methylbenzamide, which is then coupled with an indazole derivative to form the core structure of Axitinib.



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Caption: Simplified workflow of Axitinib synthesis.

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